

Executive Summary: Immediate Action Plan

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Compound of Interest

Compound Name: Adlupulone

CAS No.: 28374-71-2

Cat. No.: B1665543

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Adlupulone (CAS: 35049-54-8) is a hop beta-acid predominantly used in brewing research and antimicrobial assays.^{[1][2][3][4]} While generally recognized as safe (GRAS) in dilute food matrices, pure laboratory-grade **Adlupulone** is classified as acutely toxic (Oral Category 3) and a skin sensitizer.^{[1][3][4]}

Core Disposal Directive:

- Do NOT dispose of **Adlupulone** or its residues down the sink.^{[1][2]} It is lipophilic and toxic to aquatic microorganisms, which can disrupt municipal water treatment biosystems.^[2]
- Primary Waste Stream: High BTU Incineration (Organic Waste).^{[1][2][3][4]}
- Solvent Compatibility: **Adlupulone** is insoluble in water.^{[1][2][3][4]} Glassware and spills must be cleaned with ethanol or methanol prior to washing with soap and water.^{[1][2]}

Chemical Profile & Risk Assessment

To handle **Adlupulone** safely, you must understand why these protocols exist.

Property	Value	Operational Implication
Molecular Formula		High carbon content makes it suitable for fuel blending/incineration.[1][2][3][4]
LogP (Lipophilicity)	~6.7 - 6.9	Hydrophobic. Will adhere stubbornly to glass and plastic. [1][2][3][4] Water rinses are ineffective and will spread contamination.[2][3][4]
Stability	Oxidation Sensitive	Rapidly degrades into hulupones upon exposure to air/light.[1][2][3][4] Old samples may contain unknown oxidation byproducts with differing toxicity profiles.[2][3][4]
GHS Hazards	H301 (Toxic Oral), H317 (Sensitizer)	Ingestion and dermal contact are the primary vectors.[1][2][4] Aerosolization of powder is a critical risk during weighing. [2][3][4]

The Causality of Protocol: We utilize organic solvent waste streams not just because **Adlupulone** is organic, but because its high lipophilicity (LogP > 6) means it will form films on plumbing surfaces, creating long-term contamination hazards and potential cross-reactivity with oxidizers in the drain system.[1][4]

Detailed Disposal Protocols

A. Solid Waste (Pure Compound)

Applicability: Expired stock, weighing boats, contaminated gloves.[1][2][4]

- Containment: Place solid waste directly into a transparent, sealable polyethylene bag (secondary containment).[\[1\]\[2\]\[4\]](#)
- Labeling: Affix a hazardous waste tag.
 - Constituents: "**Adlupulone** (Hop Beta-Acid)"[\[1\]\[2\]\[3\]\[4\]](#)
 - Hazard Checkbox: Toxic, Irritant.[\[1\]\[2\]\[4\]](#)
- Disposal Bin: Transfer to the Solid Hazardous Waste Drum (typically designated for incineration).[\[1\]\[2\]\[4\]](#)

B. Liquid Waste (Stock Solutions & HPLC Waste)

Applicability: Dissolved samples in Methanol, Ethanol, or DMSO.[\[1\]\[2\]](#)

- Segregation: Ensure the waste container is designated for Non-Halogenated Organic Solvents.
 - Critical: Do NOT mix with oxidizing acids (e.g., Nitric Acid waste).[\[1\]\[2\]\[4\]](#) Hop acids are reducing agents and can react exothermically.[\[2\]\[3\]\[4\]](#)
- Solvent Rinse: If the solution is aqueous (e.g., buffer), add 10% volume Ethanol to ensure **Adlupulone** remains in solution and does not precipitate on the container walls.[\[2\]](#)
- Transfer: Pour into the carboy using a funnel. Cap immediately to prevent solvent evaporation.[\[1\]\[2\]\[3\]\[4\]](#)

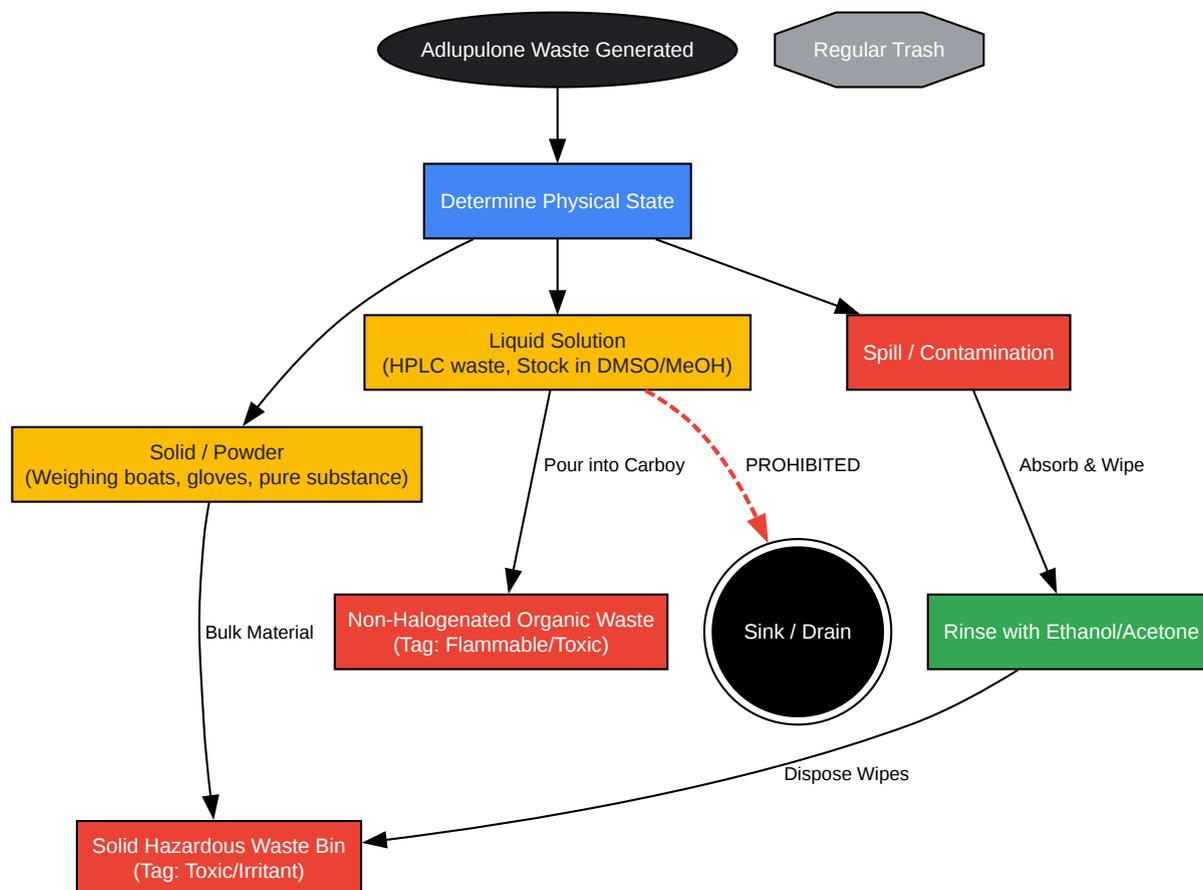
C. Glassware Decontamination (The "Solvent Wash" Rule)

Because **Adlupulone** is resinous:[\[1\]\[4\]](#)

- Step 1: Rinse glassware with Ethanol or Acetone into the Liquid Organic Waste container.[\[1\]\[2\]\[3\]\[4\]](#)
- Step 2: Only after the solvent rinse, wash with detergent and water in the sink.[\[2\]](#)

Visual Decision Matrix (Workflow)

The following diagram illustrates the logical flow for determining the correct waste stream, ensuring no **Adlupulone** enters the municipal water system.



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Figure 1: Decision matrix for **Adlupulone** waste streams. Note the strict prohibition of drain disposal due to aquatic toxicity.[2]

Emergency Spill Management

Scenario: You have dropped a vial of 500mg pure **Adlupulone** powder.

- Isolate: Evacuate the immediate area. **Adlupulone** powder is a respiratory irritant.[1][2][3][4]
- PPE: Don double nitrile gloves, safety goggles, and an N95 (or P100) respirator if powder is airborne.[1][2]
- Containment: Cover the spill with a solvent-dampened paper towel (Ethanol) to prevent dust generation.[1][2][3][4]
- Cleanup:
 - Wipe up the powder/solvent mixture.[1][2][4]
 - Clean the surface twice with Ethanol or Isopropanol.[1][2][3] (Water will just smear the resin).[1][2][4]
- Disposal: Place all wipes and gloves into the Solid Hazardous Waste bin.

References & Authority

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